

# Sodium Naphthionate (CAS 130-13-2): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Sodium naphthionate

Cat. No.: B093542

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, analysis, and toxicological data for Sodium 4-amino-1-naphthalenesulfonate, commonly known as **Sodium Naphthionate**.

## Chemical and Physical Properties

**Sodium naphthionate** is the sodium salt of naphthionic acid. It is a key intermediate in the synthesis of various azo dyes and pigments.<sup>[1][2]</sup> Its chemical structure consists of a naphthalene core substituted with an amino group and a sulfonate group. The presence of the sulfonate group imparts water solubility to the molecule.<sup>[1]</sup>

Table 1: General and Physical Properties of **Sodium Naphthionate**

Property	Value	Source
CAS Number	130-13-2	[3]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> NNaO <sub>3</sub> S	[4]
Molecular Weight	245.23 g/mol	[4]
Appearance	White to light yellow or pink to greyish-purple crystalline powder.	[3]
Melting Point	>300 °C (decomposes)	[5]
Solubility	Soluble in water.	[3]
Purity	Minimum 75%	[6]

## Synthesis and Purification

The primary route for the synthesis of **sodium naphthionate** is through the neutralization of naphthionic acid (4-amino-1-naphthalenesulfonic acid).

## Experimental Protocol: Synthesis from Naphthionic Acid

This protocol is based on a general acid-base neutralization reaction.

Materials:

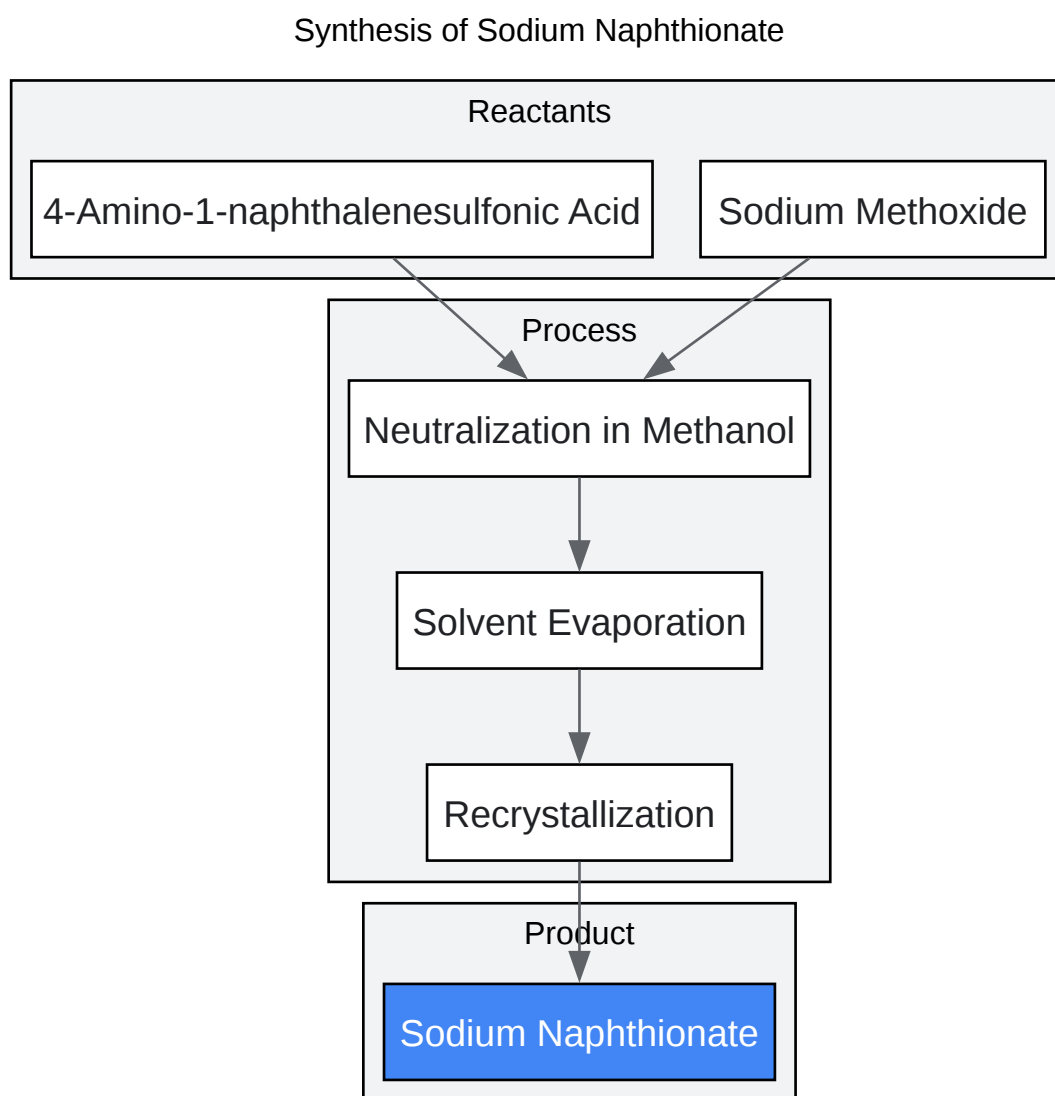
- 4-amino-1-naphthalenesulfonic acid
- Sodium methoxide (NaOMe) solution (e.g., 5 M in methanol)[7]
- Methanol (MeOH)[7]
- Toluene[8]

Procedure:

- Suspend 4-amino-1-naphthalenesulfonic acid in methanol.[7]

- Add a stoichiometric amount of sodium methoxide solution to the suspension.[7]
- Use sonication to facilitate the reaction and achieve a complete solution.[7]
- Evaporate the solvent to obtain the sodium salt of 4-amino-1-naphthalenesulfonic acid as a solid.[8]
- To purify, the crude product can be recrystallized from a suitable solvent system, such as an ethanol-water mixture.

Diagram 1: Synthesis Workflow of **Sodium Naphthionate**



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Caption: A flowchart illustrating the synthesis of **Sodium Naphthionate** from Naphthionic Acid.

## Analytical Methods

The purity and identity of **sodium naphthionate** can be determined using various analytical techniques.

### High-Performance Liquid Chromatography (HPLC)

While a specific, validated HPLC method for **sodium naphthionate** is not readily available in the public domain, a reverse-phase HPLC method can be developed based on methods for similar sulfonated aromatic compounds.<sup>[9]</sup>

Table 2: Suggested HPLC Method Parameters

Parameter	Suggested Condition
Column	C18 reverse-phase column
Mobile Phase	A gradient of acetonitrile and water with an acidic modifier (e.g., formic acid or phosphoric acid) <sup>[9]</sup>
Detection	UV detector at a wavelength corresponding to the absorbance maximum of sodium naphthionate
Flow Rate	1.0 mL/min
Injection Volume	10 µL

## Titration

A diazotization titration using sodium nitrite is a classical method for the quantification of aromatic primary amines. This method can be adapted for the assay of **sodium naphthionate**.

Experimental Protocol: Diazotization Titration

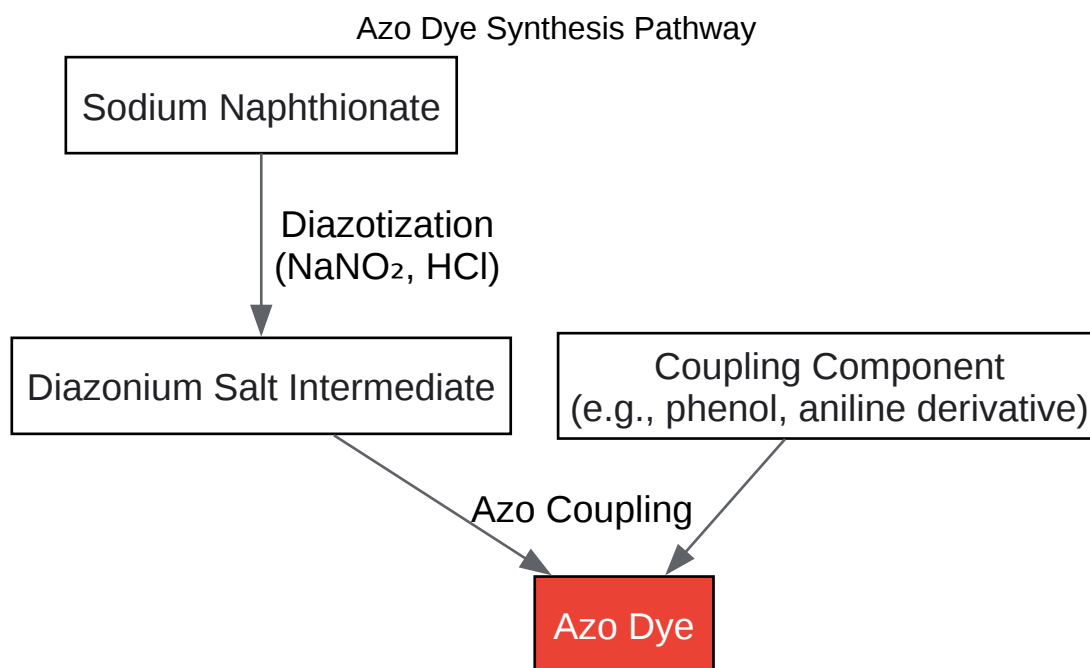
- Dissolve a precisely weighed amount of **sodium naphthionate** in dilute hydrochloric acid.

- Cool the solution to 0-5 °C in an ice bath.
- Titrate slowly with a standardized solution of sodium nitrite.
- Determine the endpoint potentiometrically or using an external indicator like starch-iodide paper.

## Applications in Research and Industry

**Sodium naphthionate** is a crucial intermediate in the production of a wide range of azo dyes and pigments.[1][2] The amino group on the naphthalene ring can be diazotized and then coupled with various aromatic compounds to generate a chromophore.

Diagram 2: Role of **Sodium Naphthionate** in Azo Dye Synthesis



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Caption: The general pathway for the synthesis of azo dyes using **Sodium Naphthionate**.

## Toxicological Data

The toxicological profile of **sodium naphthionate** indicates that it is of low acute toxicity. However, it is classified as a skin and eye irritant.

Table 3: Toxicological Profile of **Sodium Naphthionate**

Endpoint	Result	Source
GHS Classification	Skin Irritation (Category 2), Eye Irritation (Category 2)	<a href="#">[4]</a>
28-Day Repeated Dose Oral Toxicity (Rats)	No-Observed-Effect Level (NOEL): 300 mg/kg/day	<a href="#">[10]</a>
Mutagenicity (Ames Test)	Not mutagenic in Salmonella typhimurium and Escherichia coli.	<a href="#">[10]</a>
Chromosomal Aberration Test	Did not induce structural chromosomal aberrations in CHL/IU cells.	<a href="#">[10]</a>

In a study on pregnant rats, high doses of **sodium naphthionate** (100 and 200 mg/kg/day) were associated with an increased rate of multiple resorptions and sternebral abnormalities in fetuses.[\[11\]](#)

## Safety and Handling

Standard laboratory safety precautions should be observed when handling **sodium naphthionate**.

- Personal Protective Equipment: Wear appropriate protective gloves, clothing, and eye/face protection.
- Handling: Avoid dust formation and inhalation. Use in a well-ventilated area.
- Storage: Store in a cool, dry place away from light and incompatible materials such as strong oxidizing agents.[\[12\]](#)

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